

# An In-depth Technical Guide to the Safety and Handling of 3-Nitrobenzaldoxime

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## Compound of Interest

Compound Name: 3-Nitrobenzaldoxime

Cat. No.: B1599414

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Nitrobenzaldoxime**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe handling, storage, and disposal of this chemical compound.

## Chemical and Physical Properties

**3-Nitrobenzaldoxime** is an organic compound with the molecular formula  $C_7H_6N_2O_3$ . It is a derivative of benzaldehyde and finds use as an intermediate in various chemical syntheses.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	166.13 g/mol	
Appearance	White to light yellow powder/crystal	
Melting Point	121 °C	
CAS Number	3717-29-1	
IUPAC Name	N-[(3-nitrophenyl)methylidene]hydroxylamine	

## Hazard Identification and Classification


**3-Nitrobenzaldoxime** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

-  alt text

## Toxicological Data

Comprehensive toxicological data for **3-Nitrobenzaldoxime**, such as specific LD50 and LC50 values, are not readily available in the public domain. However, the GHS classification indicates that the substance is an irritant upon contact with skin, eyes, and the respiratory system.

For the structurally related compound, 3-Nitrobenzaldehyde, the following acute toxicity data is available:

Route of Exposure	Species	Value
Oral	Rat	LD50: 1075 mg/kg[1]

Disclaimer: This data is for 3-Nitrobenzaldehyde and not **3-Nitrobenzaldoxime**. While the nitroaromatic substructure is shared, the toxicological properties of the two compounds may differ. This information is provided for context only and should not be used as a direct substitute for the toxicological data of **3-Nitrobenzaldoxime**.

The general toxicological effects of aromatic nitro compounds can include systemic effects such as methemoglobinemia, leading to headaches, cardiac dysrhythmias, a drop in blood pressure, and cyanosis (a bluish discoloration of the skin). Aldehydes, in general, are known to cause irritation to the skin, eyes, and mucous membranes.

## Handling Precautions and Personal Protective Equipment (PPE)

Given the hazardous nature of **3-Nitrobenzaldoxime**, strict adherence to safety protocols is mandatory to prevent exposure and ensure a safe working environment.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
  - Wear a lab coat or chemical-resistant apron.
  - Handle with impervious gloves (e.g., nitrile, neoprene). Inspect gloves before use and dispose of contaminated gloves properly.
- Respiratory Protection: If working with the powder outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with a particulate filter.

### Hygiene Measures:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

## First Aid Measures

In case of exposure to **3-Nitrobenzaldoxime**, immediate medical attention may be required.

- After Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage and Disposal

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

### Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.

## Experimental Protocols

### Representative Synthesis of a Nitrobenzaldoxime

The following is a representative experimental protocol for the synthesis of a nitrobenzaldoxime, adapted from a procedure for the synthesis of o-nitrobenzaldoxime. This procedure can be modified for the synthesis of **3-Nitrobenzaldoxime** using 3-nitrobenzaldehyde as the starting material.

### Materials:

- 3-Nitrobenzaldehyde
- Hydroxylamine hydrochloride
- Methanol
- Water

### Procedure:

- Dissolve 3-Nitrobenzaldehyde in methanol in a reaction flask.
- Prepare an aqueous solution of hydroxylamine hydrochloride.

- Slowly add the hydroxylamine hydrochloride solution to the stirred solution of 3-Nitrobenzaldehyde.
- Maintain the reaction temperature at approximately 30°C with cooling if necessary.
- Stir the reaction mixture for a few hours at this temperature.
- After the reaction is complete, dilute the mixture with water to precipitate the product.
- Filter the resulting solid, wash with water, and dry to obtain **3-Nitrobenzaldoxime**.

## Standardized Safety Testing Methodologies

While specific experimental reports on the safety testing of **3-Nitrobenzaldoxime** are not available, the following are descriptions of the standardized methodologies that would be employed to assess its skin and eye irritation potential.

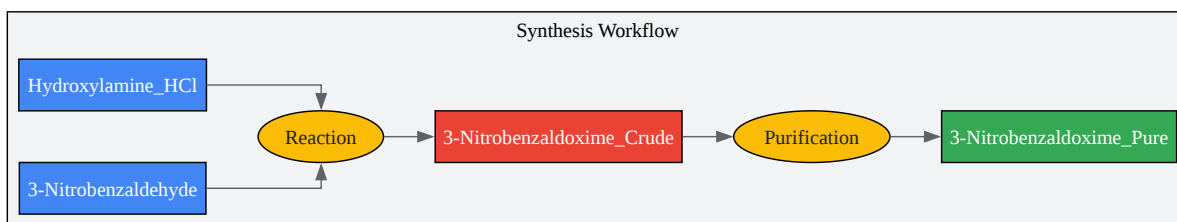
Skin Irritation Testing (based on OECD Guideline 404):

The in vivo skin irritation test typically involves the application of the test substance to the shaved skin of a rabbit. The site of application is observed for signs of erythema (redness) and edema (swelling) at specified intervals. In vitro methods using reconstructed human epidermis models are now widely used to reduce or replace animal testing.

Eye Irritation Testing (based on OECD Guideline 405):

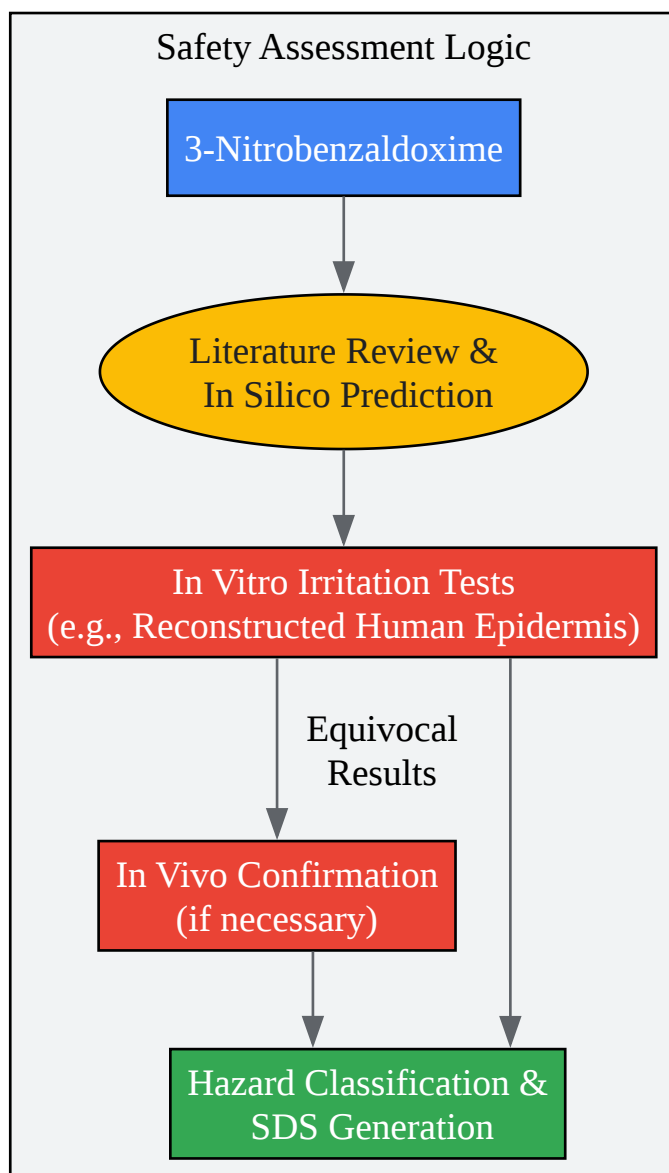
The in vivo eye irritation test involves instilling the test substance into the conjunctival sac of one eye of a rabbit, with the other eye serving as a control. The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at specific time points. As with skin irritation testing, in vitro and ex vivo methods (e.g., Bovine Corneal Opacity and Permeability test) are increasingly used.

## Diagrams



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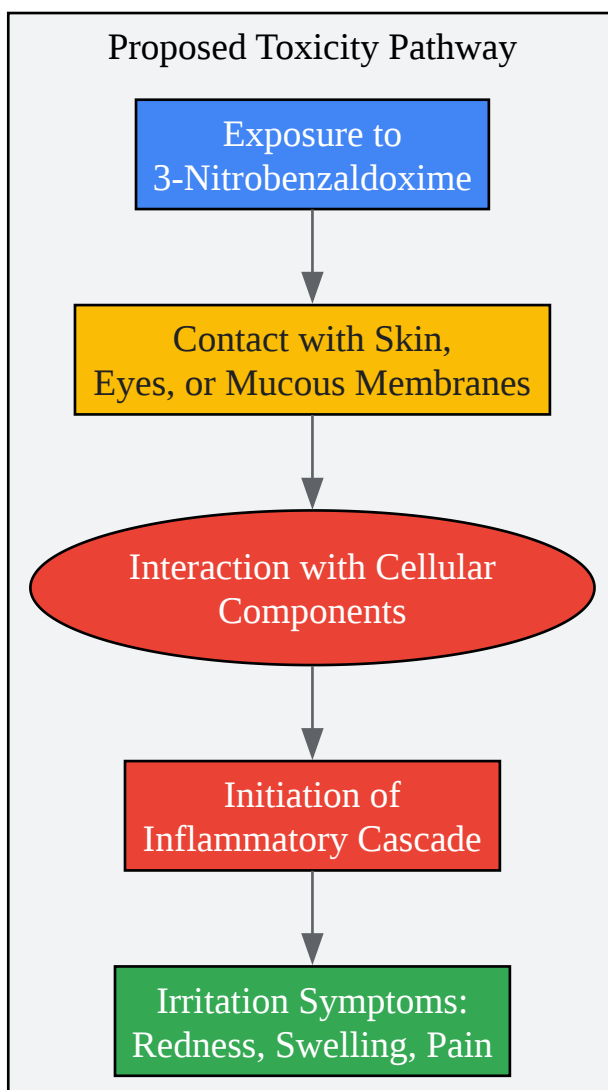
Caption: A simplified workflow for the synthesis of **3-Nitrobenzaldoxime**.



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Caption: A logical workflow for the safety assessment of a chemical compound.





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Caption: A proposed general pathway for the irritant effects of **3-Nitrobenzaldoxime**.

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]

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